

# Jak-IN-28 (Compound 111): A Technical Overview

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## Compound of Interest

Compound Name: *Jak-IN-28*

Cat. No.: *B12397550*

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## Introduction

**Jak-IN-28**, also known as Compound 111, is a small molecule inhibitor of the Janus kinase (JAK) family.<sup>[1]</sup> The JAK family of non-receptor tyrosine kinases, comprising JAK1, JAK2, JAK3, and TYK2, are critical components of the JAK-STAT signaling pathway. This pathway is a primary route for transducing signals from a multitude of cytokines and growth factors, thereby playing a pivotal role in immunity, cell proliferation, differentiation, and apoptosis. Dysregulation of the JAK-STAT pathway is implicated in a variety of diseases, including cancer and inflammatory disorders, making JAK inhibitors a significant area of research and therapeutic development. **Jak-IN-28** is positioned as a tool for investigating the roles of JAK signaling in these pathological processes.<sup>[1]</sup>

## Core Compound Information

While detailed experimental data for **Jak-IN-28** is not extensively available in the public domain, the fundamental chemical properties have been reported.

Property	Value
Compound Name	Jak-IN-28
Synonym	Compound 111
CAS Number	2445500-22-9
Molecular Formula	C <sub>20</sub> H <sub>18</sub> ClN <sub>7</sub> O
Molecular Weight	407.86 g/mol
Purity	≥98%
Form	Solid

Table 1: Physicochemical Properties of **Jak-IN-28**.[\[1\]](#)

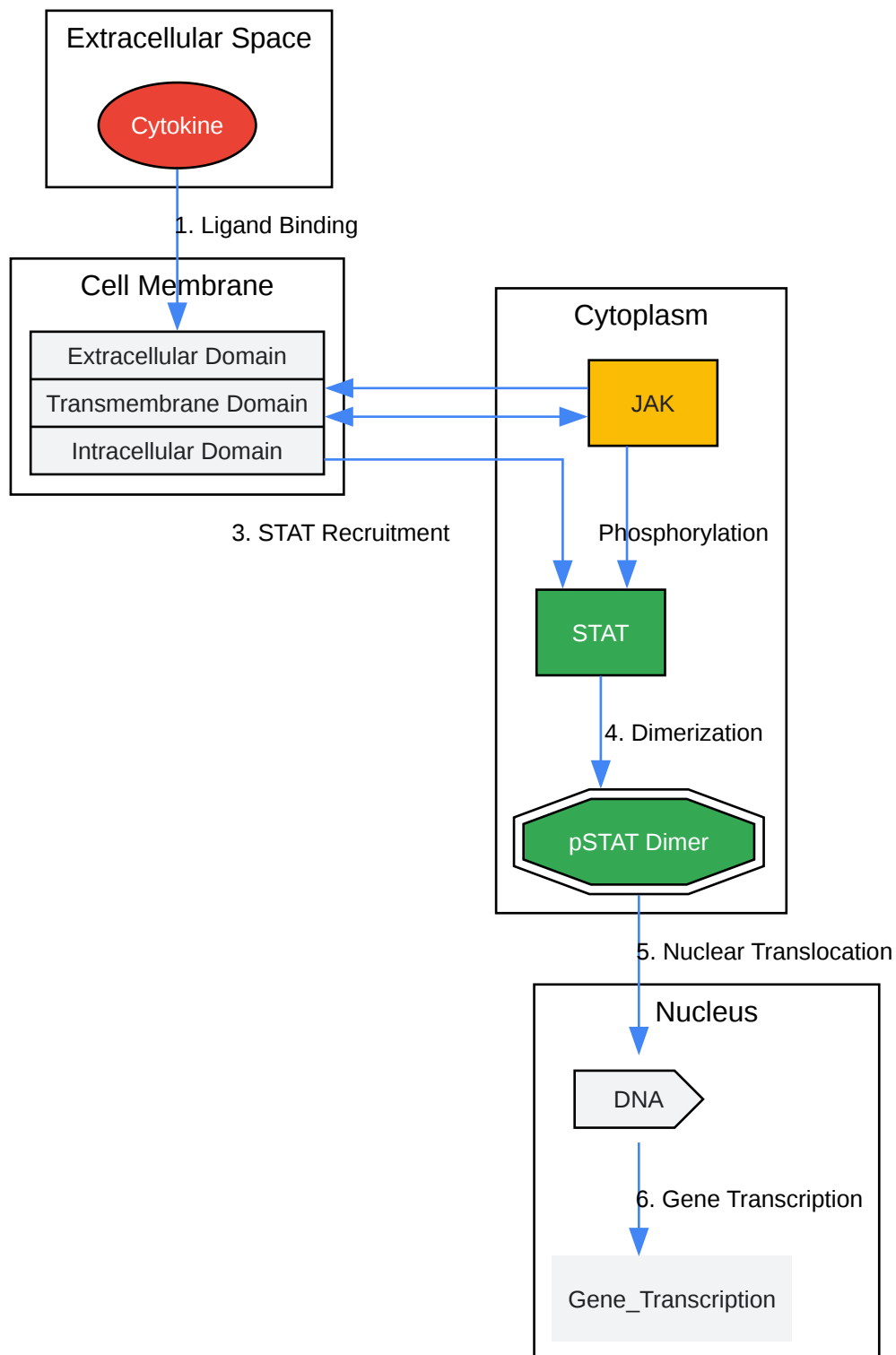
## The JAK-STAT Signaling Pathway

The Janus kinase-signal transducer and activator of transcription (JAK-STAT) pathway is a principal signaling cascade utilized by a wide array of cytokines, interferons, and growth factors. The canonical pathway proceeds as follows:

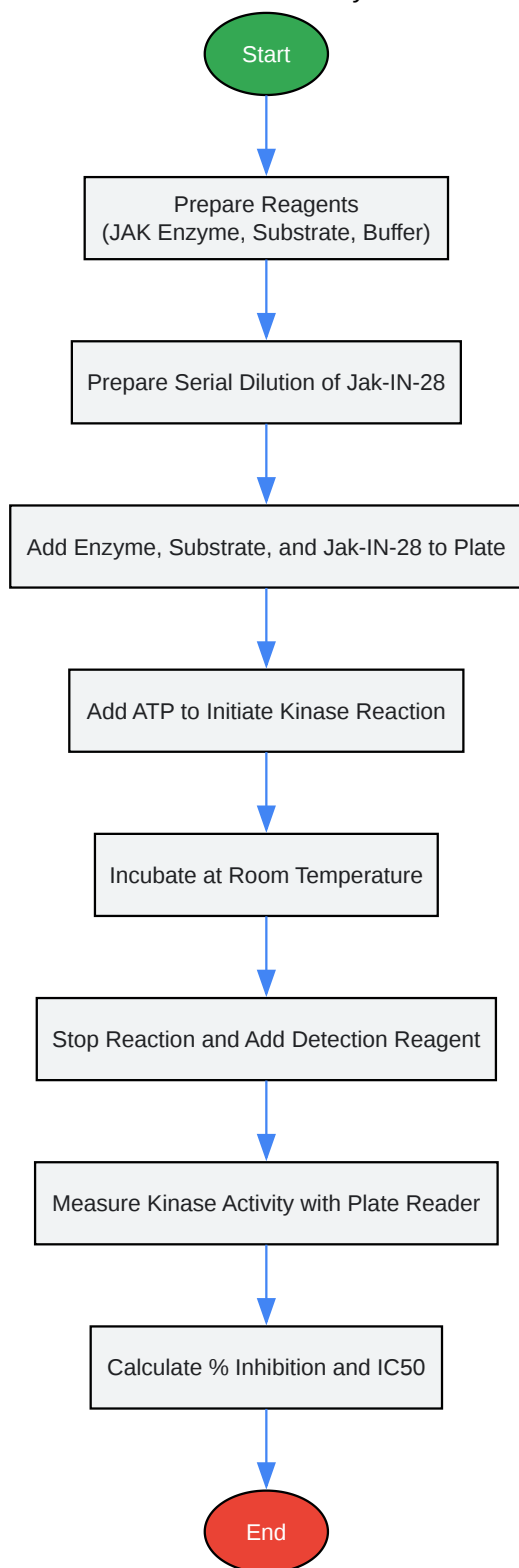
- **Ligand Binding and Receptor Dimerization:** A cytokine or growth factor binds to its specific transmembrane receptor, inducing receptor dimerization or oligomerization.
- **JAK Activation:** This conformational change brings the receptor-associated JAKs into close proximity, allowing them to trans-phosphorylate and activate each other.
- **STAT Recruitment and Phosphorylation:** The activated JAKs then phosphorylate tyrosine residues on the intracellular domains of the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins. STATs are recruited to these sites and are subsequently phosphorylated by the JAKs.
- **STAT Dimerization and Nuclear Translocation:** Phosphorylated STATs dissociate from the receptor, form homo- or heterodimers, and translocate into the nucleus.
- **Gene Transcription:** In the nucleus, STAT dimers bind to specific DNA sequences in the promoter regions of target genes, thereby regulating their transcription.

This pathway is integral to cellular responses involved in inflammation, immunity, and hematopoiesis.

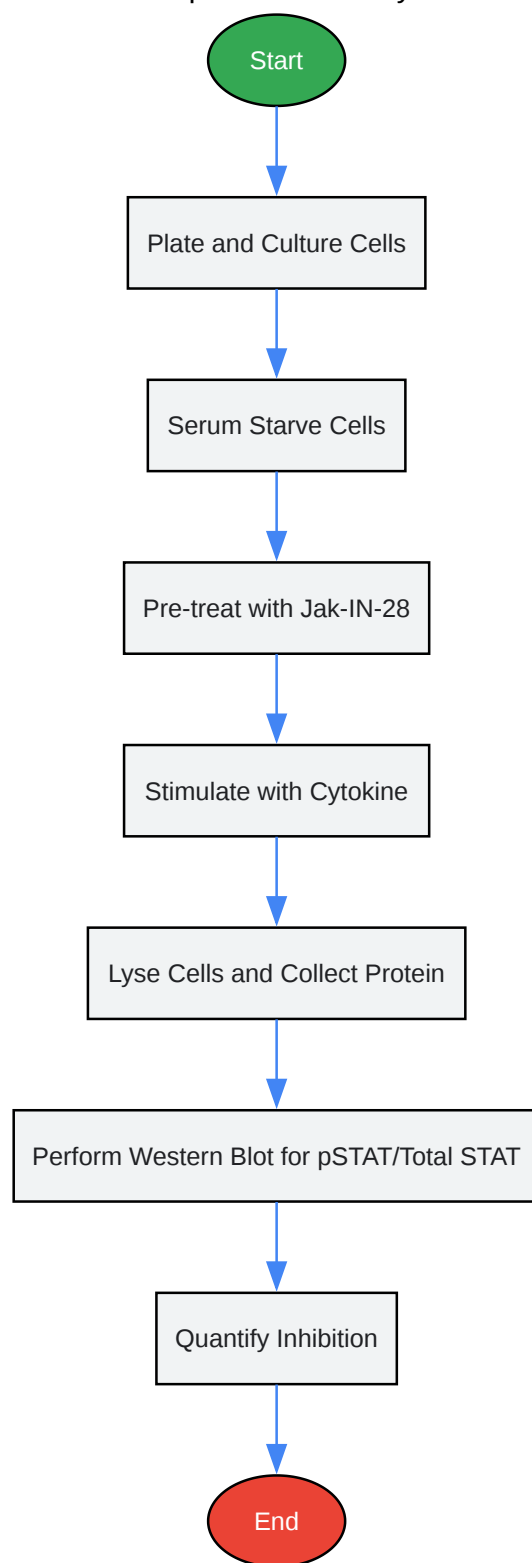
## Canonical JAK-STAT Signaling Pathway



## Biochemical Kinase Assay Workflow



## Cellular Phospho-STAT Assay Workflow



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## References

- 1. JAK-IN-28 | CymitQuimica [cymitquimica.com]
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